Technical Support Center: Bicalutamide Sulfoxide Stability in DMSO

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Compound of Interest	
Compound Name:	*Bicalutamide Sulfoxide*
CAS No.:	*945419-64-7*
Cat. No.:	*B569652*

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Status: Active Analyte: **Bicalutamide Sulfoxide** (Impurity E) CAS: 945419-64-7 Chemical Context: Sulfinyl (

) vs. Sulfonyl (

)[1]

Executive Summary & Chemical Context

Researchers frequently encounter discrepancies when analyzing **Bicalutamide Sulfoxide** in DMSO. Unlike the parent drug Bicalutamide (which contains a highly stable sulfone group), the sulfoxide variant is chemically labile.[1]

In DMSO solution, **Bicalutamide Sulfoxide** is prone to oxidation, converting into Bicalutamide (the API).[1] This creates a "moving target" during HPLC analysis, where the impurity peak shrinks and the API peak grows, leading to quantification errors or false positives for API contamination.[1]

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Compound	Common Name	Chemical State	Stability in DMSO
Bicalutamide Sulfoxide	Impurity E	Sulfoxide ( )	Unstable (Oxidizes to Sulfone)
Bicalutamide	API / Casodex	Sulfone ( )	Stable (Resistant to oxidation)
Bicalutamide Sulfide	Precursor	Sulfide ( )	Unstable (Oxidizes to Sulfoxide)

Troubleshooting Guide (Q&A)

Q1: I prepared a standard of **Bicalutamide Sulfoxide** in DMSO yesterday. Today, the peak area has decreased by 15%.[1] Why?

Diagnosis: Spontaneous Oxidation.[1] Explanation: DMSO (Dimethyl Sulfoxide) is a hygroscopic, polar aprotic solvent.[1] While DMSO itself is not a strong oxidant under ambient conditions, it facilitates the solubilization of atmospheric oxygen.[1] Furthermore, standard laboratory-grade DMSO often contains trace levels of peroxides and superoxides formed upon exposure to light and air.[1] These reactive oxygen species (ROS) rapidly oxidize the sulfinyl group of your analyte into the sulfonyl group (Bicalutamide), effectively "degrading" your standard into the drug substance itself.[1]

Q2: I am seeing a "ghost peak" eluting later/earlier than my Sulfoxide standard. Is this hydrolysis?

Diagnosis: Likely Bicalutamide (API) formation.[1] Explanation: Check the retention time (RT).

- **Bicalutamide Sulfoxide** is more polar than Bicalutamide due to the sulfoxide dipole.[1] It typically elutes earlier than Bicalutamide in reverse-phase (C18) chromatography.[1]
- If you see a peak growing at the RT of Bicalutamide, your standard is oxidizing.[1]

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- Hydrolysis (cleavage of the amide or nitrile) is less common in pure DMSO but can occur if the DMSO is "wet" (high water content) and the pH shifts.[1] However, oxidation is the dominant pathway for sulfoxides.[1]

Q3: Can I store **Bicalutamide Sulfoxide** stock solutions at -20°C?

Recommendation:No. Reasoning: Even at low temperatures, the freeze-thaw cycle of DMSO (freezing point ~19°C) can induce physical stress and concentrate dissolved oxygen in the liquid phase prior to freezing.[1]

- Protocol: Prepare **Bicalutamide Sulfoxide** standards fresh daily.
- Alternative: If storage is unavoidable, use Acetonitrile (ACN) as the solvent if solubility permits, as it has lower oxygen solubility and peroxide potential than DMSO/Ethers.[1]

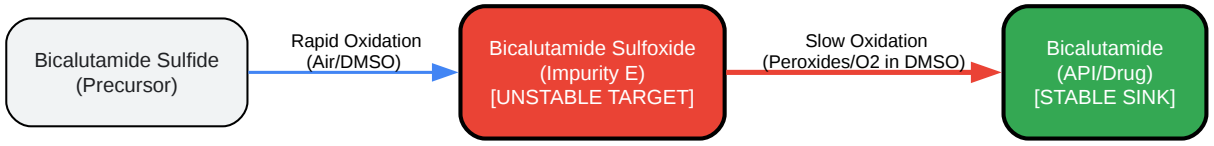
Q4: Does the grade of DMSO affect this stability?

Answer: Yes, significantly. Insight: "Anhydrous" DMSO in septum-sealed bottles is superior to "HPLC Grade" DMSO stored in plastic bottles.[1] Plastic allows gas permeability over time.[1]

- Action: Use ampouled, anhydrous DMSO (≥99.9%) packed under argon/nitrogen.[1] Avoid DMSO that has been opened and sitting on a shelf for >1 week.[1]

Mechanism of Instability

The following diagram illustrates the oxidative pathway causing the instability. The Sulfoxide (Impurity E) acts as an intermediate state.[1] In the presence of peroxides (ROOH) or dissolved in DMSO, the equilibrium shifts toward the thermodynamically stable Sulfone (Bicalutamide).[1]



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Figure 1: Oxidative cascade of Bicalutamide congeners.[1] The Sulfoxide is an intermediate that naturally degrades into the API (Sulfone) in oxidative environments.[1]

Validated Experimental Protocols

Protocol A: Stability Verification (Time-Course Study)

Use this protocol to determine the "safe window" for your specific batch of DMSO and analyte.[1]

- Preparation: Dissolve 1 mg **Bicalutamide Sulfoxide** in 1 mL DMSO (approx. 2.4 mM).[1]
- Aliquot: Split into two glass vials.
  - Vial A: Leave on the benchtop (exposed to light/air).[1]
  - Vial B: Purge with Nitrogen gas, cap tightly, and place in an autosampler at 4°C (dark).
- HPLC Method:
  - Column: C18 (e.g., Zorbax Eclipse XDB C8 or C18), 4.6 x 150mm.[1]
  - Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (60:40 v/v).[1]
  - Detection: UV @ 270 nm.[1]
- Execution: Inject both vials at T=0, T=4h, T=12h, and T=24h.
- Pass Criteria: The peak area of the Sulfoxide must not decrease by >2.0% relative to T=0.[1]
  - Expected Result: Vial A will likely show 5-10% degradation (conversion to Bicalutamide) within 12 hours.[1] Vial B should remain stable for 24 hours.

Protocol B: Handling for High-Precision Assays

If you must use DMSO for biological assays (e.g., MIC or IC50), follow this strict handling procedure to ensure the compound reaching the cell is actually the Sulfoxide and not the Drug.

- Solvent Pre-treatment: Purchase "Anhydrous DMSO" in single-use ampoules.[1]

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- Inert Atmosphere: Perform weighing and dissolution inside a glove box or under a localized nitrogen stream.[1]
- Immediate Dilution:
  - Dissolve the solid Sulfoxide in DMSO to create a 1000x stock.[1]
  - Immediately (within 5 mins) dilute into the aqueous culture medium or buffer.[1]
  - Why? Aqueous buffers usually have lower oxygen solubility than organic solvents, and the dilution slows the bimolecular oxidation kinetics.[1]
- Verification: Inject the final diluted buffer onto HPLC immediately to confirm the identity of the species.

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